

Technical Support Center: Overcoming TNO155 Resistance in Cancer Cell Lines

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Compound of Interest

Compound Name: SHP389

Cat. No.: B15574588

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for overcoming resistance to the SHP2 inhibitor, TNO155, in cancer cell lines.

Frequently Asked Questions (FAQs)

Q1: What is TNO155 and what is its mechanism of action?

A1: TNO155 is a selective, orally active allosteric inhibitor of SHP2 (Src homology region 2 domain-containing phosphatase 2), a non-receptor protein tyrosine phosphatase encoded by the PTPN11 gene.[1][2] SHP2 is a critical signaling node that relays signals from receptor tyrosine kinases (RTKs) to downstream pathways, most notably the RAS-MAPK pathway, which is crucial for cell growth, differentiation, and survival.[1][3] TNO155 binds to an allosteric site on SHP2, stabilizing it in an inactive conformation and thereby preventing its signaling activity.[4][5] This action can inhibit the growth of cancer cells that are dependent on RTK signaling.[6]

Q2: What are the known mechanisms of resistance to TNO155?

A2: While TNO155 can be effective, cancer cells can develop resistance through several mechanisms. One key mechanism is the rapid feedback activation of FGFR (Fibroblast Growth Factor Receptor) signaling, which can reactivate the MAPK pathway despite SHP2 inhibition.[4] Additionally, genome-wide CRISPR/Cas9 knockout screens have identified several genes whose loss can confer resistance to SHP2 inhibitors. These include tumor suppressor genes like NF1, PTEN, and CDKN1B, as well as genes associated with RASopathies such as LZTR1 and RASA2.[7] Novel resistance targets identified include INPPL1 and MAP4K5.[7]

Q3: In which cancer types and with which mutations is TNO155 expected to be most effective?

A3: TNO155 is being investigated in a variety of solid tumors.[8] It is expected to be particularly effective in cancers driven by aberrant RTK signaling.[6][9] Clinical trials are actively recruiting patients with specific mutations, including KRAS G12C, ALK fusion, and BRAF V600E, in cancers such as non-small cell lung carcinoma and colorectal carcinoma. Preclinical studies have shown its potential in EGFR-mutant lung cancer, BRAF V600E colorectal cancer, and KRAS G12C-mutant cancers.[6][9]

Troubleshooting Guide

Problem 1: TNO155 monotherapy is not effective in my cancer cell line.

Possible Cause	Suggested Solution
Intrinsic Resistance: The cell line may have pre-existing resistance mechanisms, such as mutations in genes downstream of SHP2 (e.g., KRAS, BRAF) or loss of tumor suppressor genes like PTEN or NF1.[7]	Characterize the genomic profile of your cell line to identify potential resistance markers. Consider combination therapies targeting the specific resistance pathway.
Feedback Loop Activation: Inhibition of SHP2 can lead to feedback activation of other signaling pathways, such as the FGFR pathway, which can bypass the effect of TNO155.[4]	Combine TNO155 with an inhibitor of the reactivated pathway, for example, an FGFR inhibitor.[4]
Low SHP2 Dependence: The cancer cell line may not be primarily dependent on SHP2 signaling for its growth and survival.	Assess the dependence of your cell line on the RAS-MAPK pathway. If the pathway is not a primary driver, TNO155 monotherapy is unlikely to be effective.

Problem 2: My cancer cell line develops acquired resistance to TNO155 over time.

Possible Cause	Suggested Solution
Gatekeeper Mutations: Although not yet widely reported for TNO155, acquired resistance to targeted therapies often involves the development of secondary mutations in the drug target.	Perform sequencing of the PTPN11 gene in resistant clones to identify potential mutations that prevent TNO155 binding.
Bypass Tract Activation: Resistant cells may have activated alternative signaling pathways to circumvent SHP2 inhibition. This can include upregulation of other RTKs or activation of parallel pathways like the PI3K-AKT pathway. [3]	Use phosphoproteomics or Western blotting to identify upregulated signaling pathways in resistant cells. Combine TNO155 with an inhibitor targeting the identified bypass pathway.
Emergence of Resistant Subclones: A pre-existing subpopulation of resistant cells may be selected for during TNO155 treatment.	Analyze the heterogeneity of the parental cell line. Consider upfront combination therapies to prevent the outgrowth of resistant clones.

Data on TNO155 Combination Therapies

The following tables summarize quantitative data from preclinical and clinical studies on the efficacy of TNO155 in combination with other targeted agents.

Table 1: In Vitro Efficacy of TNO155 Combinations

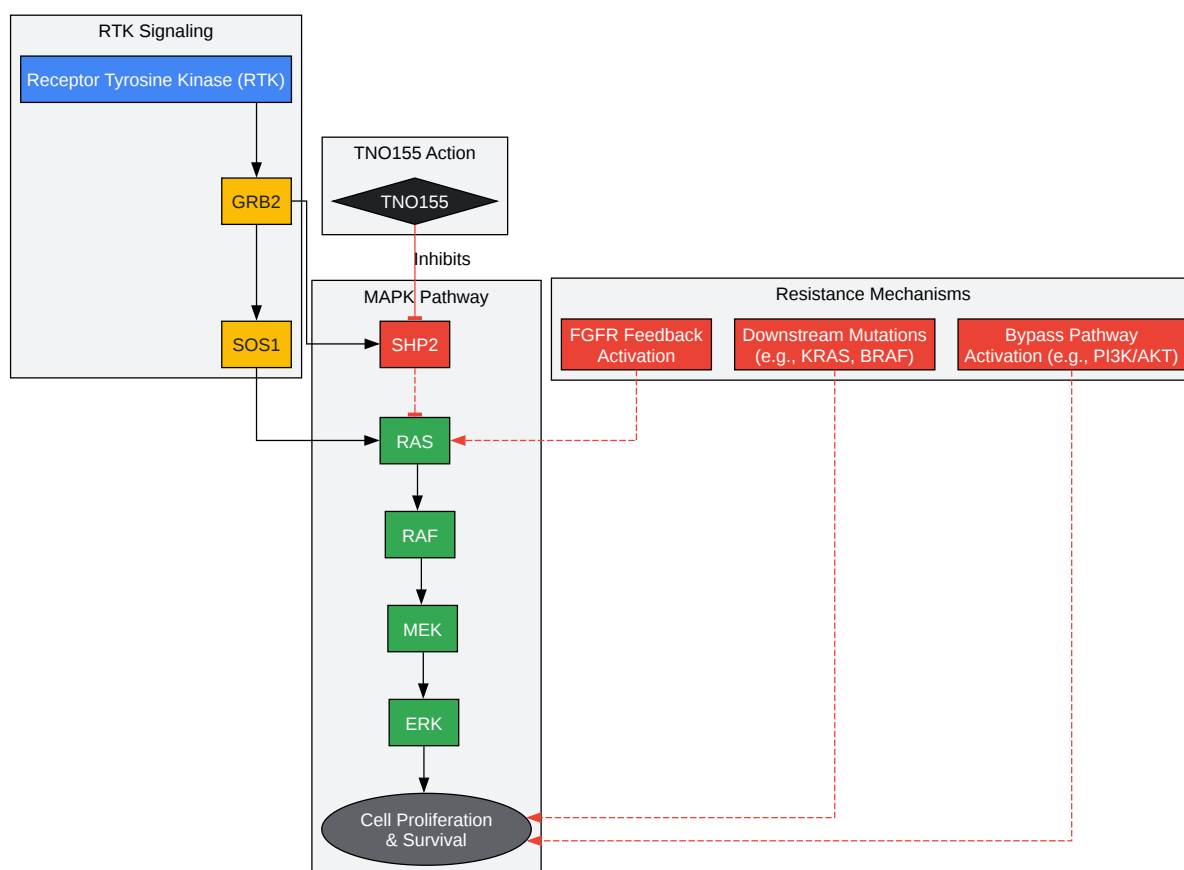
Cancer Type	Cell Line	Combination	Effect	Reference
BRAF V600E Colorectal Cancer	HT-29	TNO155 + Dabrafenib + Trametinib	Synergistic inhibition of cell proliferation	[10]
BRAF V600E Colorectal Cancer	RKO	TNO155 + Dabrafenib + Trametinib	Synergistic inhibition of cell proliferation	[10]
KRAS G12C Lung Cancer	H358	TNO155 + KRAS G12C inhibitor	Enhanced efficacy and sustained ERK inhibition	[6]
EGFR-mutant NSCLC	HCC827	TNO155 + Nazartinib (EGFRi)	Combination benefit and sustained ERK inhibition	[6]
ALK-mutant Neuroblastoma	Various	TNO155 + ALK- TKIs (crizotinib, ceritinib, lorlatinib)	Synergistically reduced cell growth	[11]

Table 2: Clinical Trial Data for TNO155 Combinations

Trial ID	Cancer Type	Combination	Dose	Disease Control Rate (DCR)	Reference
NCT04000529	Advanced Solid Tumors	TNO155 + Spartalizumab	TNO155: 60 mg QD (2 wks on/1 wk off); Spartalizumab: 300 mg Q3W	31.6%	[8]
KontRASt-01 (NCT04699188)	KRAS G12C+ Solid Tumors	TNO155 + JDQ433	TNO155: 10 mg BID (2 wks on/1 wk off); JDQ433: 200 mg BID	83.3%	[12]

Signaling Pathways and Experimental Workflows

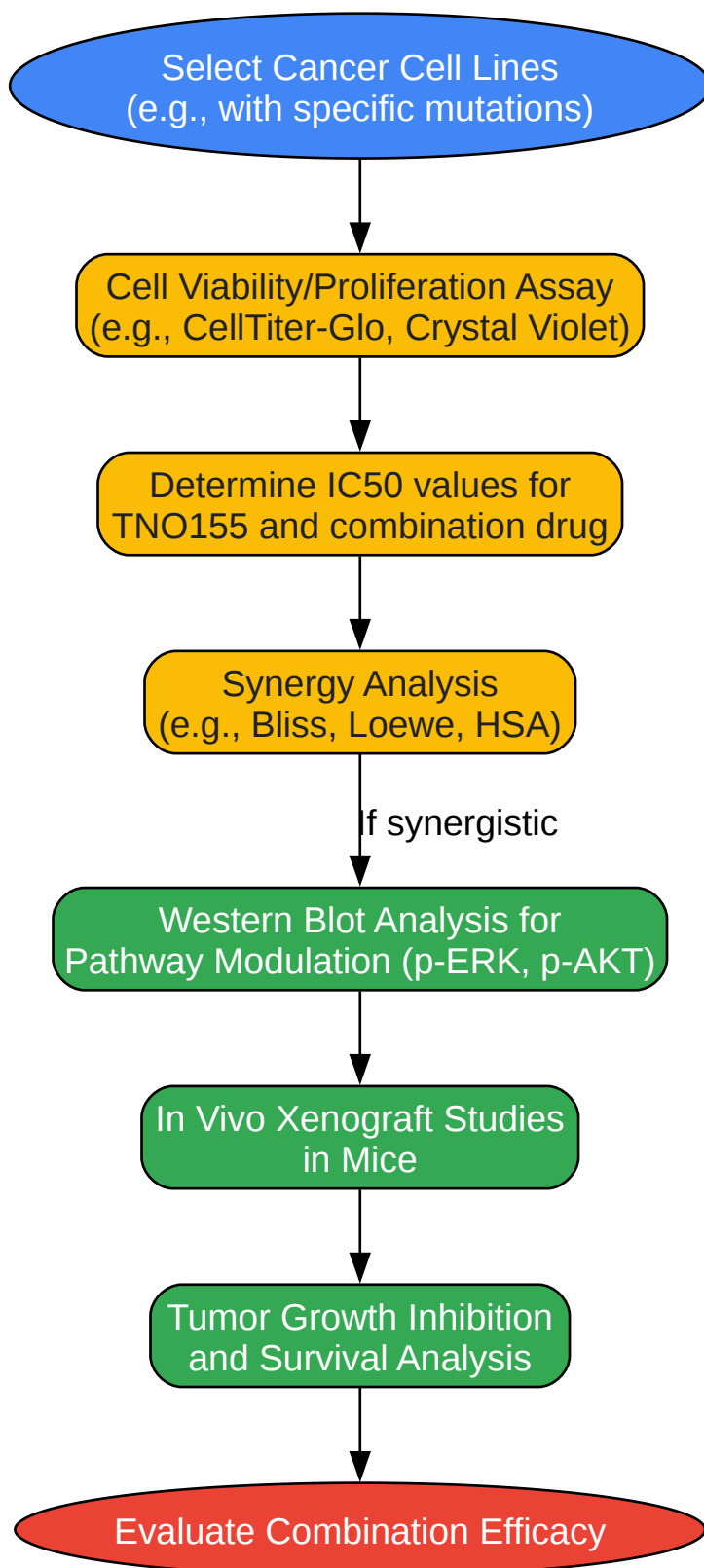
TNO155 Mechanism of Action and Resistance Pathways



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Caption: TNO155 inhibits SHP2, blocking the RAS-MAPK pathway. Resistance can arise from feedback loops, downstream mutations, or bypass pathways.

Experimental Workflow for Testing TNO155 Combinations



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Caption: A typical workflow for evaluating the synergistic effects of TNO155 in combination with other anti-cancer agents.

Key Experimental Protocols

1. Cell Proliferation Assay (Crystal Violet)

This protocol is adapted from methodologies used in studies evaluating TNO155 combinations. [\[10\]](#)

- **Cell Seeding:** Seed cancer cells in 96-well plates at a density of 2,000-5,000 cells per well and allow them to adhere overnight.
- **Drug Treatment:** Treat the cells with a dose-response matrix of TNO155 and the combination drug for 72 hours. Include DMSO as a vehicle control.
- **Fixation:** After incubation, gently wash the cells with PBS and fix with 100 μ L of 4% paraformaldehyde for 15 minutes at room temperature.
- **Staining:** Remove the fixative and wash with PBS. Stain the cells with 100 μ L of 0.5% crystal violet solution for 20 minutes.
- **Washing:** Gently wash the plates with water to remove excess stain and allow them to air dry.
- **Solubilization and Measurement:** Solubilize the stain by adding 100 μ L of 10% acetic acid to each well. Measure the absorbance at 590 nm using a plate reader.
- **Data Analysis:** Normalize the absorbance values to the DMSO control to determine the percentage of cell growth inhibition.

2. Western Blotting for Pathway Analysis

This protocol is a standard method for assessing the modulation of signaling pathways. [\[6\]](#)

- **Cell Lysis:** Treat cells with TNO155, the combination drug, or both for the desired time points. Wash the cells with ice-cold PBS and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.

- **Protein Quantification:** Determine the protein concentration of the lysates using a BCA protein assay.
- **SDS-PAGE and Transfer:** Denature equal amounts of protein by boiling in Laemmli buffer and separate them on an SDS-PAGE gel. Transfer the proteins to a PVDF membrane.
- **Blocking and Antibody Incubation:** Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature. Incubate the membrane with primary antibodies (e.g., anti-p-ERK, anti-ERK, anti-p-AKT, anti-AKT, anti-GAPDH) overnight at 4°C.
- **Secondary Antibody and Detection:** Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature. Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- **Analysis:** Quantify the band intensities and normalize the levels of phosphorylated proteins to the total protein levels.

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